

In-depth Technical Guide: Key Reactive Sites on 6-Chloro-3-methylpicolinaldehyde

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Compound of Interest

Compound Name: 6-Chloro-3-methylpicolinaldehyde

CAS No.: 1211537-07-3

Cat. No.: B168144

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For Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

Abstract

6-Chloro-3-methylpicolinaldehyde is a pivotal heterocyclic building block in organic synthesis, particularly in the realms of medicinal chemistry and agrochemical development.^[1] Its molecular architecture, featuring an aldehyde, a chloro substituent, and a methyl group on a pyridine ring, presents a rich and versatile platform for synthetic transformations. This guide provides a comprehensive technical analysis of the key reactive sites of this molecule. It aims to deliver field-proven insights and strategic guidance for its synthetic manipulation, enabling researchers to design and execute efficient and selective chemical syntheses. We will explore the reactivity of each functional group, underpinned by mechanistic principles and supported by established experimental protocols.

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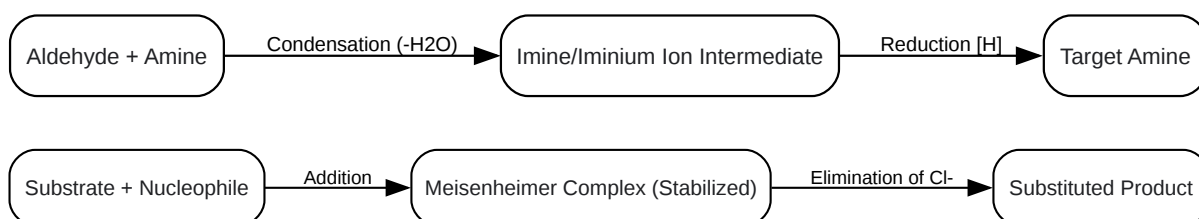
Introduction: The Strategic Importance of 6-Chloro-3-methylpicolinaldehyde

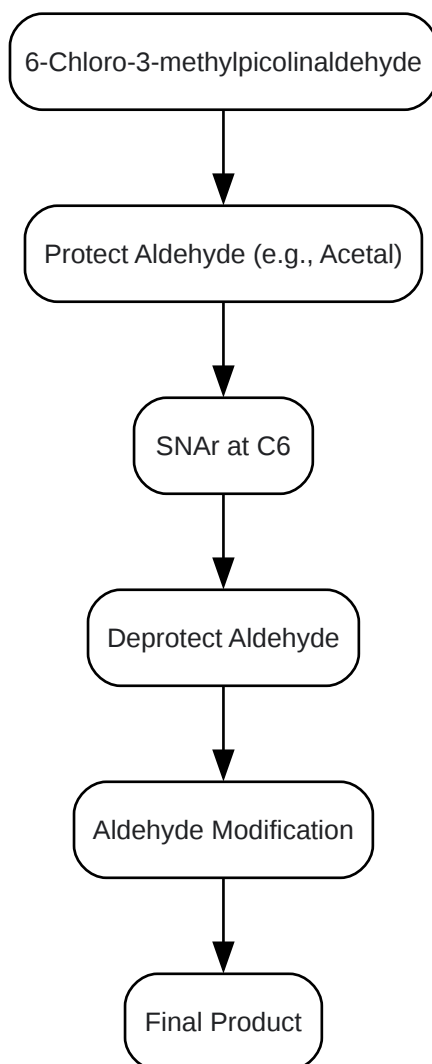
6-Chloro-3-methylpicolinaldehyde has emerged as a compound of significant interest in synthetic chemistry due to its trifunctional nature. This attribute allows for a high degree of molecular diversity to be generated from a single, readily accessible starting material.^[1] The presence of an aldehyde, a chlorine atom, and a methyl group on an electron-deficient pyridine ring provides three distinct points for chemical modification. This versatility makes it an invaluable intermediate in the synthesis of complex molecules, including active pharmaceutical

ingredients and agrochemicals. A thorough understanding of its reactivity is therefore essential for its effective utilization in research and development.

Molecular Structure and Electronic Profile

The reactivity of **6-Chloro-3-methylpicolinaldehyde** is fundamentally governed by the electronic properties of the pyridine ring and its substituents. The pyridine nitrogen atom exerts a strong electron-withdrawing inductive effect, which reduces the electron density of the aromatic ring, particularly at the C2, C4, and C6 positions. This electronic characteristic is a key determinant of the molecule's chemical behavior.





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